

# Proper Disposal Procedures: Benzyl 3-chloro-4-hydroxybenzoate

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## Compound of Interest

Compound Name: *Benzyl 3-chloro-4-hydroxybenzoate*

CAS No.: 85303-64-6

Cat. No.: B14421568

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## Executive Summary: Immediate Action Plan

**Benzyl 3-chloro-4-hydroxybenzoate** must be classified and disposed of as Halogenated Organic Waste.<sup>[1][2][3][4][5][6]</sup> Due to the presence of the chlorine substituent on the aromatic ring, this compound requires high-temperature incineration to prevent the formation of toxic byproducts (e.g., dioxins) during destruction.<sup>[2][5][6]</sup>

- Primary Waste Stream: Halogenated Organic Solids (or Liquids if dissolved).<sup>[1][2][5][6]</sup>
- Critical Segregation: Do NOT mix with strong oxidizers or non-halogenated solvents (unless the entire mixture is labeled halogenated).<sup>[1][2][5][6]</sup>
- RCRA Status: Not P- or U-listed, but must be managed as characteristic hazardous waste if it exhibits toxicity or is mixed with listed solvents.<sup>[2][3][4][5][6]</sup>

## Chemical Profile & Hazard Identification

As a specific Safety Data Sheet (SDS) for this exact ester may not be commercially ubiquitous, the following profile is derived from its functional groups (chlorinated phenol, benzyl ester) and analogous compounds (e.g., 3-Chloro-4-hydroxybenzoic acid, CAS 3964-58-7).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

| Property            | Description  | Implications for Disposal   |
|---------------------|--|---|
| Chemical Structure  | Benzyl ester of 3-chloro-4-hydroxybenzoic acid             | Contains Chlorine (Cl). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a><br><a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> Must enter halogenated waste streams. <a href="#">[1]</a><br><a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Physical State      | Solid (Crystalline Powder)                                 | Dust generation is a risk; use localized ventilation during transfer. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>   |
| Solubility          | Low in water; Soluble in organic solvents (DMSO, Methanol) | Do not attempt to dilute and flush down the drain. <a href="#">[1]</a> <a href="#">[2]</a>  |
| Hazards (Predicted) | Skin/Eye Irritant (H315, H319), Aquatic Toxicity           | PPE is mandatory. <a href="#">[1]</a> <a href="#">[2]</a> Spill residues are hazardous waste.<br><a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>  |
| Combustibility      | Combustible organic solid                                  | Keep away from open flames and strong oxidizers (e.g., Nitric Acid). <a href="#">[1]</a> <a href="#">[2]</a>  |

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*Scientific Insight: The chlorine atom on the benzene ring significantly alters the disposal pathway.[\[1\]](#)[\[2\]](#)[\[6\]](#) Unlike non-halogenated parabens (e.g., Benzyl 4-hydroxybenzoate), which can often be used in fuel blending, chlorinated aromatics require specific scrubbers during incineration to neutralize acidic gases (HCl) and prevent environmental release.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)*

## Pre-Disposal Handling & Segregation

Effective disposal begins at the bench.<sup>[1][2][6]</sup> Improper segregation is the leading cause of increased disposal costs and safety incidents.<sup>[1][2][6]</sup>

## Segregation Protocol

- Isolate from Oxidizers: Never dispose of this compound in containers holding strong oxidizers (Peroxides, Nitric Acid, Permanganates).<sup>[1][2]</sup> The phenolic hydroxyl group can react exothermically.<sup>[1][2][5][6]</sup>
- Halogenated vs. Non-Halogenated:
  - Solids: Collect in a dedicated "Hazardous Waste - Solid" container.
  - Liquids (Mother Liquors/Rinses): If dissolved in solvents like DCM or Chloroform, use the Halogenated Solvent carboy.<sup>[1][2]</sup> If dissolved in Methanol or Acetone, the mixture must still be labeled and treated as Halogenated Waste because of this solute.<sup>[1][2]</sup>

## Labeling Requirements

Every container must be labeled before waste is added.<sup>[1][2][5][6]</sup>

- Chemical Name: Write out the full name: "**Benzyl 3-chloro-4-hydroxybenzoate**". Do not use abbreviations or chemical structures alone.
- Hazard Checkbox: Mark "Toxic" and "Irritant".<sup>[1][2][5][6]</sup>

## Step-by-Step Disposal Workflows

### Scenario A: Disposal of Pure Solid Waste

Applicable for: Expired reagents, weighing boat residues, failed reaction solids.<sup>[2][3]</sup>

- PPE Donning: Wear nitrile gloves, safety goggles, and a lab coat.<sup>[1][2][6]</sup> If handling large quantities (>50g), use a dust mask or work inside a fume hood.<sup>[1][6]</sup>
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a glass jar with a chemically resistant lid.<sup>[1][2][3][4][5][6]</sup>

- Transfer: Carefully transfer the solid into the container. Wipe the thread of the jar with a dry tissue to ensure a tight seal.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Decontamination: Place the contaminated wipe/tissue into the same solid waste container.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Sealing: Screw the lid on tightly.
- Manifesting: Log the weight and constituent on your lab's hazardous waste accumulation log.[\[1\]](#)[\[2\]](#)[\[6\]](#)

## Scenario B: Disposal of Liquid Waste (Solutions)

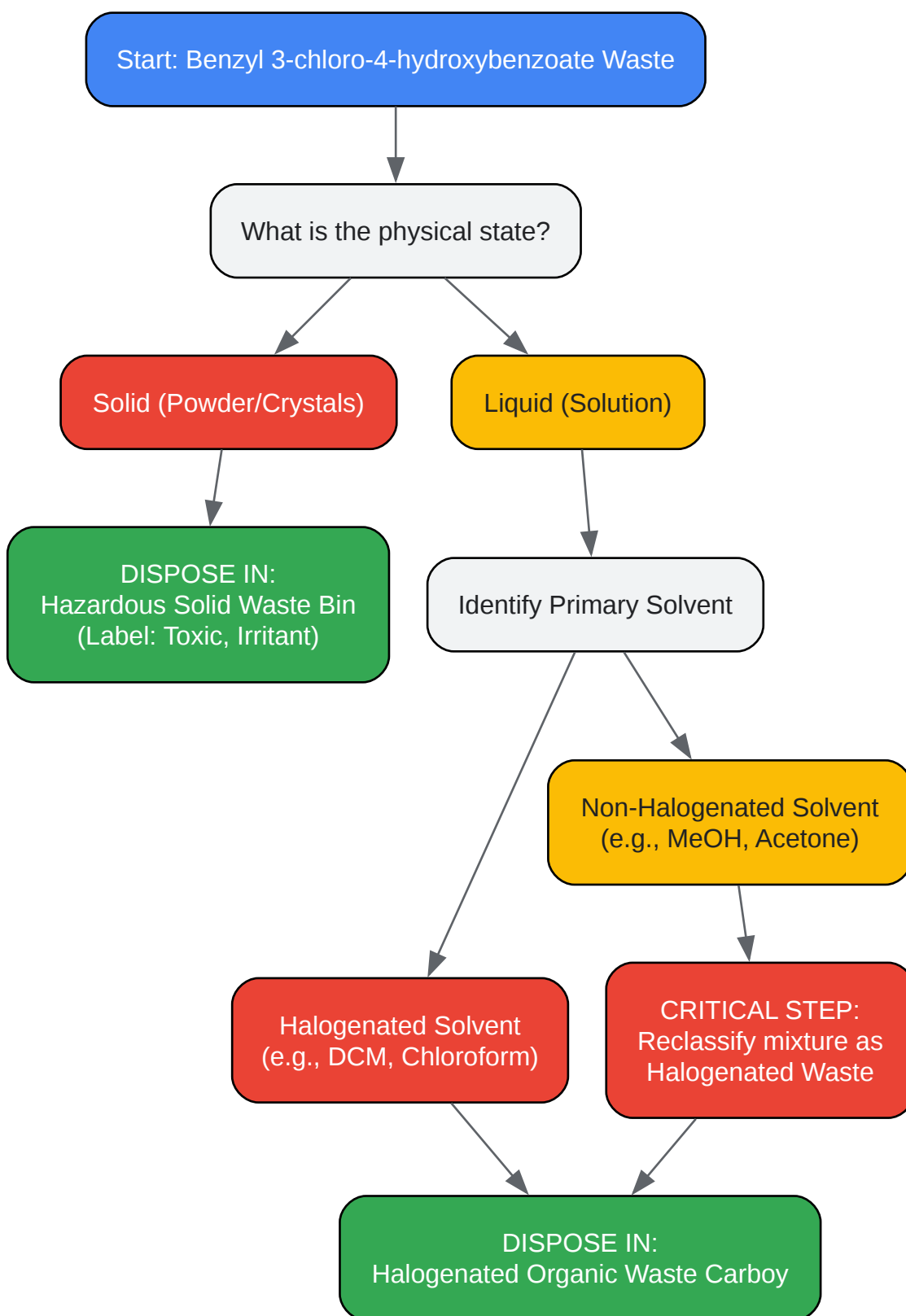
Applicable for: Reaction mixtures, HPLC waste, mother liquors.[\[2\]](#)

- Solvent Identification: Determine the primary solvent.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Carboy Selection:
  - If solvent is Halogenated (e.g., DCM): Use the "Halogenated Organic" carboy.[\[1\]](#)[\[2\]](#)
  - If solvent is Non-Halogenated (e.g., Ethanol): You must reclassify this specific volume as "Halogenated Waste" due to the solute.[\[1\]](#)[\[2\]](#) Do not pour into the general "Non-Halogenated" carboy, as this contaminates the fuel-blending stream.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Funnel Use: Use a funnel with a lid or check-valve to minimize vapor escape.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Transfer: Pour slowly to avoid splashing.
- Rinsing: Triple rinse the empty flask with a small amount of compatible solvent and add the rinsate to the waste carboy.

## Visualized Decision Workflows

### Diagram 1: Waste Segregation Logic

This decision tree guides you to the correct waste stream based on the physical state and solvent matrix.[\[1\]](#)[\[2\]](#)[\[6\]](#)



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Caption: Decision tree for segregating **Benzyl 3-chloro-4-hydroxybenzoate** waste. Note the critical reclassification step for non-halogenated solutions.

## Emergency Spill Procedures

In the event of a spill outside of containment:

- Alert: Notify nearby personnel immediately.
- Assess: If the spill is >100g or outside a fume hood, evacuate and contact EHS.
- PPE: Wear double nitrile gloves, lab coat, goggles, and shoe covers.[\[1\]\[2\]\[6\]](#)
- Containment (Solid):
  - Do not dry sweep (creates dust).[\[1\]\[2\]\[6\]](#)
  - Cover with wet paper towels (dampened with water) to suppress dust.[\[1\]\[2\]\[6\]](#)
  - Scoop up the wet towels and solid into a plastic bag.[\[1\]\[2\]\[6\]](#)
- Containment (Liquid):
  - Use an absorbent pad or vermiculite.[\[1\]\[2\]\[6\]](#)
  - Do not use paper towels if the solvent is an oxidizer (unlikely for this compound, but good practice).[\[1\]\[2\]](#)
- Disposal: Place all cleanup materials into a heavy-duty plastic bag, seal, label as "Hazardous Waste - Debris (Contaminated with **Benzyl 3-chloro-4-hydroxybenzoate**)", and place in the solid waste bin.

## Regulatory & Compliance Notes

- RCRA (USA): While **Benzyl 3-chloro-4-hydroxybenzoate** is not explicitly listed on the P or U lists, it is a "Characteristic Waste" if it fails TCLP for toxicity (unlikely but possible) or ignitability (if in flammable solvent).[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#) Always manage as Hazardous Waste to ensure compliance with the "Cradle-to-Grave" liability standard [\[1\].](#)[\[1\]\[2\]\[3\]\[4\]\[5\]\[6\]](#)

- EPA Waste Codes:
  - If mixed with spent halogenated solvents (e.g., Methylene Chloride), the mixture carries the F002 code.[1][2]
  - If pure substance, use the generic hazardous waste label provided by your institution's EHS department.[1][2][6]
- Drain Disposal: Strictly PROHIBITED.[1][2][5][6] The aquatic toxicity of chlorinated phenols and their esters poses a significant risk to wastewater treatment biology [2].[1][2][6]

## References

- U.S. Environmental Protection Agency (EPA). (2024).[1][2][6] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. (2024).[1][2][5][6] 3-Chloro-4-hydroxybenzoic acid (Parent Compound Data). Retrieved from [\[Link\]](#)[1][2][6]

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## Sources

- 1. 3-Chloro-4-hydroxybenzoic acid | C<sub>7</sub>H<sub>5</sub>ClO<sub>3</sub> | CID 19860 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. Benzyl 4-hydroxybenzoate 99 94-18-8 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 3. Benzyl 4-hydroxybenzoate [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 4. Benzyl 4-hydroxybenzoate [\[webbook.nist.gov\]](https://webbook.nist.gov)
- 5. CAS 94-18-8: Benzyl 4-hydroxybenzoate | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 6. 3-Chloro-4-hydroxybenzoic acid | C<sub>7</sub>H<sub>5</sub>ClO<sub>3</sub> | CID 19860 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

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